

Octyl Isocyanate (CAS 3158-26-7): A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: Octyl isocyanate

Cat. No.: B1195688

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Introduction: **Octyl isocyanate** (CAS: 3158-26-7) is a valuable chemical intermediate widely utilized in organic synthesis. With the linear formula $\text{CH}_3(\text{CH}_2)_7\text{NCO}$, this aliphatic monoisocyanate serves as a critical reagent for introducing the octylcarbamate or octylurea functional group into various molecular scaffolds. Its high reactivity, coupled with the hydrophobicity of its octyl chain, makes it particularly useful in the development of pharmaceuticals, agrochemicals, specialty polymers, and advanced materials. This guide provides an in-depth overview of its properties, reactivity, handling protocols, and applications for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental physical and chemical characteristics of **Octyl isocyanate** are summarized below. This data is essential for planning experimental work, including reaction setup, purification, and storage.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₇ NO	
Molecular Weight	155.24 g/mol	
Appearance	Liquid; Turbid milky to light yellow or off-white	
Boiling Point	200-204 °C (at 760 mmHg)	
Density	0.88 g/mL (at 25 °C)	
Refractive Index	n _{20/D} 1.432	
Flash Point	71 °C / 159.8 °F (closed cup)	
Water Solubility	Decomposes in water	

Safety and Handling

Octyl isocyanate is a hazardous chemical that requires strict safety protocols. It is combustible, harmful if swallowed, inhaled, or in contact with skin, and causes serious irritation to the skin and eyes. It is also a respiratory sensitizer and a lachrymator.

Hazard Information	Details	Source(s)
Signal Word	Danger	
Key Hazards	Combustible liquid, Moisture Sensitive, Lachrymator	
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H317: May cause an allergic skin reaction H319: Causes serious eye irritation H332: Harmful if inhaled H	

- To cite this document: BenchChem. [Octyl Isocyanate (CAS 3158-26-7): A Technical Guide for Scientific Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195688#octyl-isocyanate-cas-number-3158-26-7-properties]

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